

Unraveling the Identity of "SPA107": A Case of Ambiguous Nomenclature in Biological Research

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	SPA107	
Cat. No.:	B15608873	Get Quote

Initial investigations into the biological role of a protein designated "SPA107" have revealed a significant ambiguity in its identification. Extensive database searches and a review of current literature did not yield a definitively recognized protein with this specific name. The term "SPA107" may represent a typographical error, an internal or commercial product identifier, or a reference to a member of a broader protein family. This guide explores the potential candidates for "SPA107" based on available information, providing an in-depth look at the most plausible interpretations to assist researchers, scientists, and drug development professionals in navigating this nomenclature challenge.

Potential Interpretations of "SPA107"

Our research indicates that "**SPA107**" could refer to several distinct proteins or concepts, each with a unique biological context. The most likely candidates are:

- A Misnomer for Known Proteins: It is plausible that "**SPA107**" is a typographical error for other well-characterized proteins such as NUP107 or a member of the FAM107 family.
- Commercial Product Identifiers: The designation "SPA107" resembles internal or product codes used by life science companies. For instance, SPR-107 is a product code for Human BIP Protein (GRP78), and ALK-HM107 is used for Human ALK-7/Activin RIC Protein.



- A Member of the Sperm-Associated Antigen (SPAG) Family: While no "SPAG107" has been identified, the user may be interested in the broader family of Sperm-Associated Antigens (SPAGs), which play crucial roles in fertility.
- An Uncharacterized or Novel Protein: "SPA107" could also refer to a less-characterized protein, such as C17orf107 or CFAP107, where the number "107" is part of their designation.

Given this ambiguity, we will provide an overview of the most relevant of these possibilities.

FAM107B: A Member of the Family with Sequence Similarity 107

One strong possibility is that "**SPA107**" is a misinterpretation of FAM107B. This protein is a member of the "Family with sequence similarity 107."

Biological Role of FAM107B

FAM107B is a protein coding gene.[1] Diseases associated with FAM107B include Carpal Tunnel Syndrome 2 and Intracranial Vasospasm.[1] An important paralog of this gene is FAM107A.[1] In mice, homozygous knockout of the Fam107b gene has been shown to result in impaired hearing.[2]

Table 1: Gene and Protein Information for FAM107B

Feature	Human	Mouse
Gene Symbol	FAM107B	Fam107b
Gene ID	83641[1]	66540[2]
UniProt ID	Q9H098[1]	Q9H098 (human ortholog)
Chromosomal Location	10p13[2]	Chr2:3571525-3783179 bp, + strand[2]
Known Phenotypes (from knockout models)	Not applicable	Impaired hearing[2]



NUP107: A Key Component of the Nuclear Pore Complex

Another possibility is a typographical error for NUP107, a crucial protein in the nuclear pore complex (NPC).

Biological Role of NUP107

NUP107 is a member of the nucleoporin family and is an essential component of the NPC, which regulates the passage of molecules into and out of the nucleus.[3] It is involved in the assembly and maintenance of the NPC.[4] Mutations in the NUP107 gene have been linked to several human diseases, including steroid-resistant nephrotic syndrome and ovarian dysgenesis.[3][4]

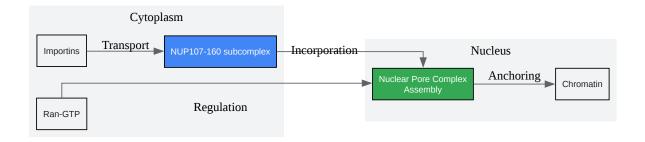
Table 2: Gene and Protein Information for NUP107

Feature	Human
Gene Symbol	NUP107
Gene ID	57122[3]
UniProt ID	P57740
Chromosomal Location	12q15
Associated Diseases	Steroid-resistant nephrotic syndrome, Galloway- Mowat syndrome 7, Ovarian dysgenesis 6[3][4]

NUP107 Signaling and Assembly Pathway

The NUP107-160 complex is a key building block of the NPC. Its assembly and function are critical for nuclear transport and other cellular processes.





Click to download full resolution via product page

Caption: NUP107 complex transport and assembly into the nuclear pore.

Sperm-Associated Antigens (SPAGs): A Family of Proteins in Fertility

The query could also be a general inquiry about sperm-associated antigens, a family of proteins with diverse roles in spermatogenesis and fertilization.[5]

Biological Role of SPAGs

The SPAG family includes numerous proteins, each with specific functions. For example, SPAG1 is involved in the cytoplasmic assembly of ciliary dynein arms and has GTPase activity, playing a role in gametogenesis. SPAG17 is essential for motile cilia function, and its knockout in mice leads to neonatal lethality.[6][7] These proteins are critical for sperm motility, structure, and interaction with the oocyte.[5]

Table 3: Examples of Sperm-Associated Antigens and Their Functions



Protein	Function	Associated Processes
SPAG1	GTPase activity, ciliary dynein arm assembly	Gametogenesis, fertility
SPAG5	Mitotic spindle component[5]	Chromosome separation, mitotic progression[5]
SPAG6	Axonemal protein	Ciliary/flagellar motility, sperm motility
SPAG8	Testis-specific protein	Spermatogenesis, fertility, microtubule formation
SPAG17	Central pair protein in axonemes	Motile cilia function, neonatal survival[6][7]

Experimental Protocols for Studying Sperm Proteins

The study of sperm proteins often involves a variety of techniques to assess their function in fertilization.

Sperm Penetration Assay (SPA) / Acrosome Reaction Analysis

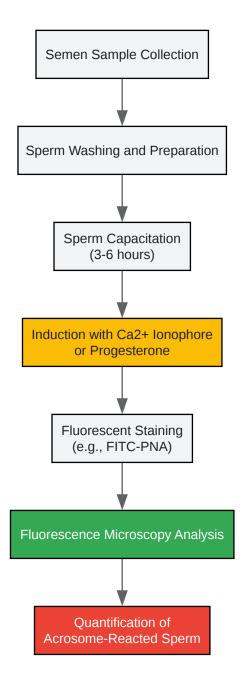
One common method to evaluate sperm function is the acrosome reaction assay, often as part of a broader sperm penetration assay.

Protocol:

- Sperm Preparation: Collect semen samples and allow them to liquefy. Perform a sperm count and assess motility. Wash the sperm in a suitable buffer (e.g., Ham's F-10) to remove seminal plasma.
- Capacitation: Incubate the washed sperm in a capacitation medium (e.g., containing bovine serum albumin and bicarbonate) for 3-6 hours to induce capacitation, a series of physiological changes that spermatozoa must undergo in order to be capable of fertilization.
- Induction of Acrosome Reaction: Treat the capacitated sperm with an inducing agent such as calcium ionophore A23187, progesterone, or solubilized zona pellucida proteins.



- Staining: Stain the sperm with a fluorescent lectin that binds to the acrosomal content (e.g., FITC-PNA) and a viability stain (e.g., Hoechst 33258) to differentiate between acrosomereacted, acrosome-intact, and non-viable sperm.
- Microscopy: Analyze the sperm using fluorescence microscopy to determine the percentage of sperm that have undergone the acrosome reaction.



Click to download full resolution via product page

Caption: Workflow for the in vitro acrosome reaction assay.



Conclusion and a Call for Clarification

The identity of "**SPA107**" remains unresolved. The evidence suggests it is most likely a misnomer for another protein, such as FAM107B or NUP107, or a non-standard identifier. It is also possible that the query pertains to the broader family of sperm-associated antigens.

To provide a more targeted and in-depth technical guide, further clarification from the user is essential. Specifically, identifying the correct gene or protein name, the biological context of interest (e.g., fertility, neurobiology, cancer), and the specific organism would allow for a comprehensive and accurate response. Without this clarification, any detailed guide would be based on speculation and may not meet the user's needs. We encourage the user to provide additional details to enable a more precise and informative analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. genecards.org [genecards.org]
- 2. Fam107b MGI Mouse Gene Detail MGI:1913790 family with sequence similarity 107, member B [informatics.jax.org]
- 3. NUP107 nucleoporin 107 [Homo sapiens (human)] Gene NCBI [ncbi.nlm.nih.gov]
- 4. uniprot.org [uniprot.org]
- 5. Sperm Associated Antigens: Vigorous Influencers in Life PMC [pmc.ncbi.nlm.nih.gov]
- 6. Sperm-associated antigen-17 gene is essential for motile cilia function and neonatal survival PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Sperm-Associated Antigen–17 Gene Is Essential for Motile Cilia Function and Neonatal Survival - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unraveling the Identity of "SPA107": A Case of Ambiguous Nomenclature in Biological Research]. BenchChem, [2025]. [Online PDF].
 Available at: [https://www.benchchem.com/product/b15608873#understanding-the-biological-role-of-spa107]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com